

# Application Note: Analysis of Monoisodecyl Phthalate-d4 in Food Contact Materials

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## Compound of Interest

Compound Name: Monoisodecyl Phthalate-d4

Cat. No.: B13828099

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## Introduction

Monoisodecyl Phthalate (MIDP) is a phthalate ester used as a plasticizer in various polymers, including those intended for food contact materials (FCMs). Due to the potential for migration of these compounds from packaging into foodstuffs, robust analytical methods are required to ensure consumer safety and regulatory compliance. This application note describes a detailed protocol for the quantification of Monoisodecyl Phthalate in food contact materials using a stable isotope dilution method with **Monoisodecyl Phthalate-d4** (MIDP-d4) as an internal standard. The use of a deuterated internal standard provides high accuracy and precision by correcting for matrix effects and variations during sample preparation and analysis. This method is intended for researchers, scientists, and quality control professionals in the food safety and packaging industries.

The primary analytical techniques employed are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), both of which offer the sensitivity and selectivity required for trace-level analysis.

## Experimental Protocols

### Sample Preparation: Extraction of Phthalates from Food Contact Materials

**Objective:** To efficiently extract Monoisodecyl Phthalate from polymer matrices.

#### Materials:

- Food contact material sample (e.g., PVC film, plastic container)
- **Monoisodecyl Phthalate-d4** (MIDP-d4) internal standard solution (1 µg/mL in isooctane)
- Dichloromethane (DCM), HPLC grade
- Hexane, HPLC grade
- Acetonitrile, HPLC grade
- Solid Phase Extraction (SPE) cartridges (e.g., Florisil or C18)
- Glassware (scrupulously cleaned to avoid phthalate contamination)
- Sonicator bath
- Rotary evaporator or nitrogen evaporator

#### Procedure:

- **Sample Comminution:** Cut the food contact material into small pieces (approximately 2x2 mm) to increase the surface area for extraction.
- **Internal Standard Spiking:** Weigh 1.0 g of the comminuted sample into a glass conical flask. Spike the sample with 100 µL of the 1 µg/mL MIDP-d4 internal standard solution.
- **Solvent Extraction:**
  - Add 20 mL of a 1:1 (v/v) mixture of dichloromethane and hexane to the flask.
  - Sonicate the mixture for 30 minutes at room temperature.
  - Alternatively, use Soxhlet extraction for 6 hours.
- **Extract Concentration:** Decant the solvent extract into a clean round-bottom flask. Concentrate the extract to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.

- Sample Clean-up (SPE):
  - Condition an SPE cartridge by passing 5 mL of hexane followed by 5 mL of dichloromethane.
  - Load the concentrated extract onto the cartridge.
  - Elute the phthalates with 10 mL of a suitable solvent mixture (e.g., 80:20 hexane:diethyl ether).
  - Collect the eluate and concentrate to a final volume of 1 mL.

## Instrumental Analysis: GC-MS Method

Objective: To separate and quantify Monoisodecyl Phthalate using Gas Chromatography-Mass Spectrometry.

Instrumentation:

- Gas Chromatograph with a Mass Spectrometric detector (GC-MS)
- Capillary column: DB-5ms (30 m x 0.25 mm, 0.25  $\mu$ m film thickness) or equivalent

GC-MS Parameters:

Parameter	Value
GC	
Injection Volume	1 µL
Injection Mode	Splitless
Injector Temperature	280 °C
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial: 60 °C (hold 1 min), Ramp: 15 °C/min to 300 °C (hold 10 min)
MS	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
Ions to Monitor	
Monoisodecyl Phthalate (MIDP)	m/z 149 (quantifier), 293, 167 (qualifiers)
Monoisodecyl Phthalate-d4 (MIDP-d4)	m/z 153 (quantifier), 297, 171 (qualifiers)

## Instrumental Analysis: LC-MS/MS Method

Objective: To provide a highly sensitive and selective quantification of Monoisodecyl Phthalate using Liquid Chromatography-Tandem Mass Spectrometry.

Instrumentation:

- Liquid Chromatograph coupled to a Tandem Mass Spectrometer (LC-MS/MS) with an Electrospray Ionization (ESI) source
- Reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm particle size)

## LC-MS/MS Parameters:

Parameter	Value
LC	
Injection Volume	5 µL
Mobile Phase A	5 mM Ammonium Acetate in Water
Mobile Phase B	Acetonitrile
Gradient	Start at 50% B, increase to 95% B over 8 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Column Temperature	40 °C
MS/MS	
Ionization Mode	ESI Positive
Ion Source Temperature	350 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	
Monoisodecyl Phthalate (MIDP)	Precursor Ion: 307.2 -> Product Ions: 149.1 (quantifier), 167.1 (qualifier)
Monoisodecyl Phthalate-d4 (MIDP-d4)	Precursor Ion: 311.2 -> Product Ions: 153.1 (quantifier), 171.1 (qualifier)

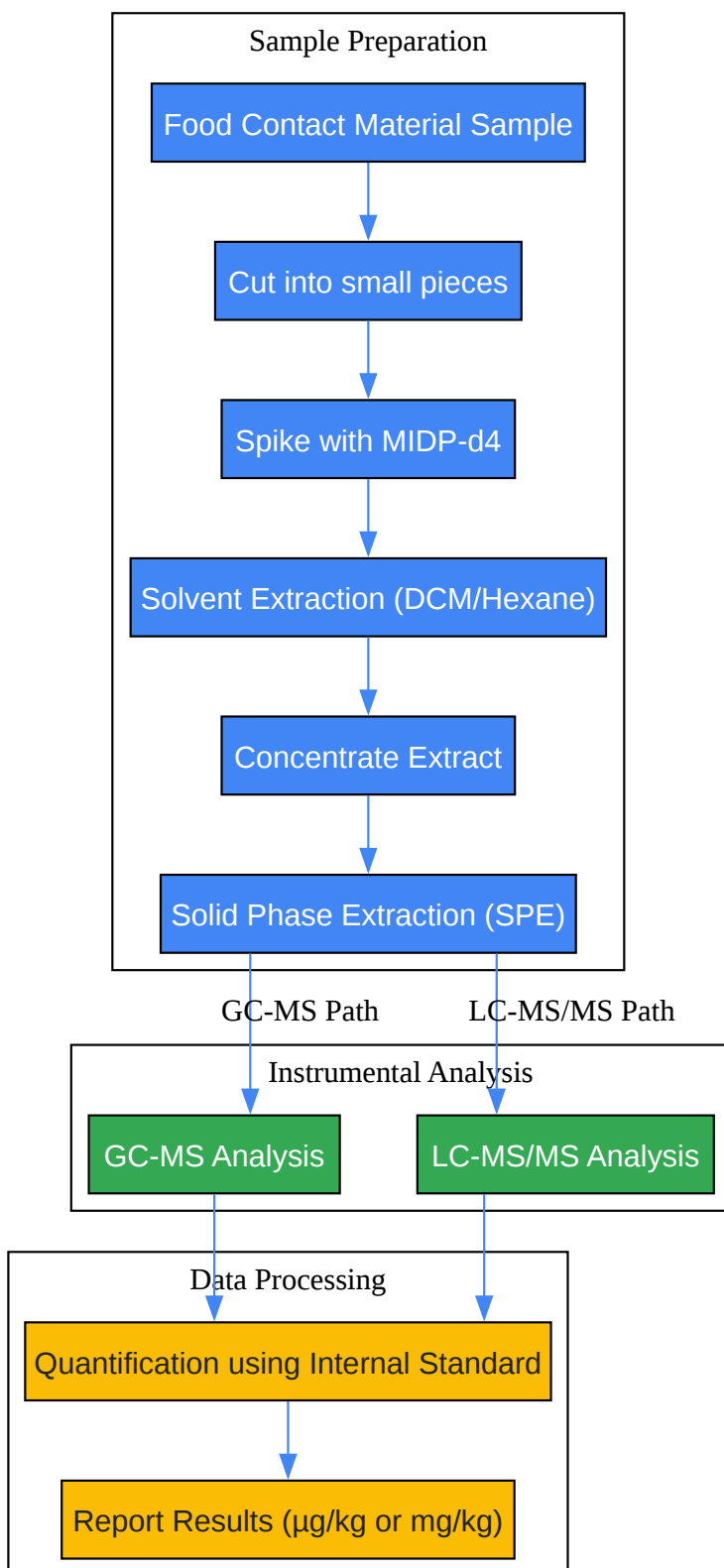
## Data Presentation

The following table summarizes typical quantitative data for phthalate analysis in food contact materials. Note that specific migration limits (SMLs) are often regulated for a group of phthalates or for individual compounds of higher concern. The limits of detection (LOD) and quantification (LOQ) are instrument and method-dependent.

Analyte	Technique	Typical LOD (µg/kg)	Typical LOQ (µg/kg)	SML in EU (mg/kg food)
Monoisodecyl Phthalate (MIDP)	GC-MS	10 - 50	30 - 150	Not specifically listed, but may fall under "other phthalates"
Monoisodecyl Phthalate (MIDP)	LC-MS/MS	1 - 10	3 - 30	Not specifically listed, but may fall under "other phthalates"
Di(2-ethylhexyl)phthalate (DEHP)	GC-MS/LC-MS/MS	5 - 20	15 - 60	1.5 <sup>[1]</sup>
Dibutyl phthalate (DBP)	GC-MS/LC-MS/MS	5 - 20	15 - 60	0.3 <sup>[1]</sup>
Benzyl butyl phthalate (BBP)	GC-MS/LC-MS/MS	5 - 20	15 - 60	30.0

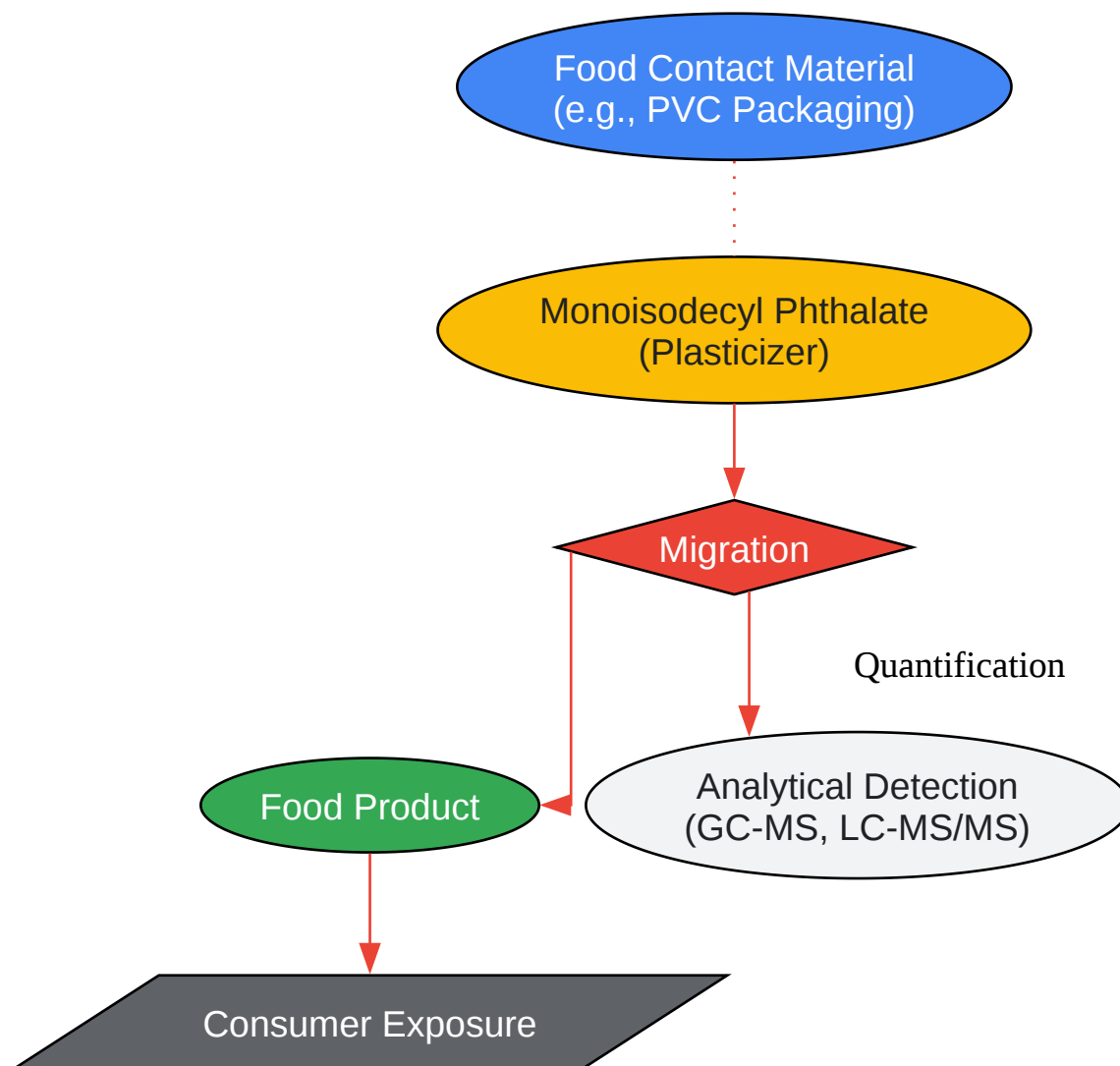
Note: The SML for MIDP is not individually established in many regulations but may be covered by total phthalate limits or general safety assessments. The provided LOD and LOQ values are estimates based on the analysis of similar phthalates and can vary significantly.

## Visualizations



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Caption: Experimental workflow for the analysis of **Monoisodecyl Phthalate-d4** in food contact materials.



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Caption: Logical relationship of phthalate migration from food contact materials to analytical detection.

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## References

- 1. Phthalate migration from packaging materials into food | Potravinarstvo Slovak Journal of Food Sciences [potravinarstvo.com]
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